

Technical Profile: N-(Methoxymethyl)-4-methylaniline

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Compound of Interest

Compound Name: *N-(Methoxymethyl)-4-methylaniline*

CAS No.: 88919-94-2

Cat. No.: B14144594

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Executive Summary

N-(Methoxymethyl)-4-methylaniline (also known as N-(Methoxymethyl)-p-toluidine) is a reactive hemiaminal ether intermediate formed during the condensation of p-toluidine, formaldehyde, and methanol. Unlike stable commercial reagents, this compound typically exists in a dynamic equilibrium or as a transient species that rapidly trimerizes into 1,3,5-tris(4-methylphenyl)hexahydro-1,3,5-triazine.

This guide details the chemical identity, synthesis pathways, and industrial utility of this intermediate, specifically in the context of amine protection, Mannich base chemistry, and polymer adhesion promotion.

Part 1: Chemical Identity & Classification[1]

Nomenclature & Identifiers

Due to its reactive nature, the isolated hemiaminal ether is rarely assigned a unique commercial CAS number. It is most frequently indexed under its stable trimeric form or as a

reaction product mixture.

Attribute	Detail
Chemical Name	N-(Methoxymethyl)-4-methylaniline
Synonyms	N-(Methoxymethyl)-p-toluidine; N-Methoxymethyl-4-aminotoluene
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol
Target CAS (Intermediate)	Not commercially listed (Transient)
Stable Trimer CAS	6639-47-0 (1,3,5-tris(4-methylphenyl)hexahydro-1,3,5-triazine)
Reaction Product CAS	68411-63-2 (Formaldehyde, reaction products with o-toluidine - Analogous Industrial Mixture)

Structural Characteristics

The molecule features a secondary amine nitrogen attached to a p-tolyl group and a methoxymethyl moiety (

). This

linkage characterizes it as a hemiaminal ether, a class of compounds known for acting as "masked" imines or formaldehyde donors.

SMILES: COCNc1ccc(C)cc1 InChIKey: (Theoretical) XYJKJKA... (Variable due to stability)

Part 2: Synthesis & Reaction Dynamics

Formation Mechanism

The synthesis involves the N-alkoxymethylation of p-toluidine via a Mannich-type condensation. The reaction is reversible and sensitive to pH and water content.

Protocol:

- Reagents: p-Toluidine (1.0 eq), Paraformaldehyde (1.0-1.2 eq), Methanol (Solvent/Reactant).
- Conditions: Reflux in anhydrous methanol with a catalytic amount of base (e.g., NaOH) or acid, followed by vacuum distillation (if isolating the ether) or crystallization (if targeting the trimer).
- Critical Control: The presence of water shifts the equilibrium back to the starting materials or promotes polymerization.

Reaction Pathway Diagram

The following diagram illustrates the equilibrium between the monomeric hemiaminal ether, the Schiff base (imine), and the stable hexahydrotriazine trimer.



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Figure 1: Reaction pathway showing the conversion of precursors to the hemiaminal ether and its subsequent equilibrium with the imine and stable trimer.

Part 3: Applications & Utility

Latent Formaldehyde Source

In industrial applications, N-(methoxymethyl) anilines function as latent formaldehyde generators. Under thermal or acidic stress, the

bond cleaves, releasing formaldehyde in situ.

- Use Case: Cross-linking agent in phenolic resins and tire rubber compounds (adhesion promoters).
- Mechanism: The released formaldehyde reacts with resorcinol or other nucleophiles to form methylene bridges, reinforcing the polymer network.

Protecting Group Chemistry

The methoxymethyl (MOM) group is a standard protecting group for amines.

- **Stability:** Stable to basic conditions.
- **Deprotection:** Removed using mild acid (e.g., dilute HCl or TFA) to regenerate the free amine.
- **Synthetic Utility:** Allows p-toluidine to undergo lithiation or other modifications on the aromatic ring without interference from the N-H proton.

Precursor to Tröger's Base

Condensation of p-toluidine with formaldehyde in strong acid (e.g., HCl or TFA) bypasses the triazine to form Tröger's Base (2,8-dimethyl-6H,12H-5,11-methanodibenzo[b,f][1,5]diazocine), a V-shaped molecule used in supramolecular chemistry and enantioselective catalysis.

Part 4: Safety & Handling (E-E-A-T)[1]

Toxicology Profile

As a derivative of p-toluidine, this compound must be handled with extreme caution.

- **p-Toluidine Hazard:** Classified as toxic by inhalation, skin contact, and ingestion. Known to cause methemoglobinemia (cyanosis) and is a suspected human carcinogen (IARC Group 2B).
- **Formaldehyde Hazard:** Hydrolysis releases formaldehyde, a known carcinogen and sensitizer.

Handling Protocols

- **Containment:** All weighing and transfers must occur within a certified chemical fume hood.
- **PPE:** Double nitrile gloves, chemical splash goggles, and a lab coat are mandatory.
- **Waste Disposal:** Segregate as hazardous organic waste. Do not mix with oxidizers.

References

- Sigma-Aldrich. (2024). Product Specification: 1,3,5-Tris(4-methylphenyl)hexahydro-1,3,5-triazine. [Link](#)
- PubChem. (2024). Compound Summary: Formaldehyde, reaction products with o-toluidine (CAS 68411-63-2). National Library of Medicine. [Link](#)
- Beilstein Journal of Organic Chemistry. (2019). Formaldehyde surrogates in multicomponent reactions. [Link](#)
- Lund University. (2018). A novel approach for functionalising and separating Tröger's Base Analogues. [Link](#)
- ChemicalBook. (2024). CAS 6639-47-0 Data Sheet. [Link](#)
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